

ONO-3805 Cell-Based Androgen Uptake Assay: Application Notes and Protocols

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Compound of Interest

Compound Name: ONO-3805

Cat. No.: B1245507

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Introduction

Androgens, such as testosterone and its more potent metabolite dihydrotestosterone (DHT), play a critical role in the development and progression of androgen-dependent diseases, including prostate cancer. The intracellular concentration of these androgens is a key determinant of androgen receptor (AR) activation and downstream signaling. The enzyme 5 α -reductase, which converts testosterone to DHT, is a crucial regulator of androgen signaling.[1][2][3] **ONO-3805** is a non-steroidal inhibitor of 5 α -reductase, effectively blocking the production of DHT from testosterone.[4][5] This application note provides a detailed protocol for a cell-based androgen uptake assay to evaluate the efficacy of **ONO-3805** and other 5 α -reductase inhibitors in modulating the intracellular accumulation of androgens.

This assay utilizes the human prostate cancer cell line LNCaP, which expresses the androgen receptor and is responsive to androgen stimulation. By measuring the uptake of a labeled androgen, such as tritiated testosterone ([³H]-Testosterone), in the presence of varying concentrations of **ONO-3805**, researchers can determine the compound's inhibitory effect on androgen accumulation within the cell. This, in turn, provides insights into its potential to

modulate androgen receptor signaling. Evidence suggests that inhibitors of 5 α -reductase can indeed inhibit the uptake of testosterone in LNCaP cells.

Principle of the Assay

The **ONO-3805** cell-based androgen uptake assay is founded on the principle of competitive inhibition of androgen metabolism and subsequent uptake. Testosterone enters the cell and can be converted to DHT by 5 α -reductase. DHT has a higher affinity for the androgen receptor than testosterone. **ONO-3805**, as a potent 5 α -reductase inhibitor, prevents this conversion. This inhibition is expected to alter the intracellular concentration of androgens. The assay quantifies the amount of radiolabeled testosterone that accumulates within LNCaP cells after treatment with **ONO-3805**. A decrease in the accumulation of the radiolabel in the presence of the inhibitor indicates its efficacy in modulating androgen uptake and metabolism.

Materials and Reagents

Reagent	Supplier	Cat. No.
LNCaP cells	ATCC	CRL-1740
RPMI-1640 Medium	Gibco	11875093
Fetal Bovine Serum (FBS)	Gibco	26140079
Charcoal-Stripped FBS	Gibco	12676029
Penicillin-Streptomycin	Gibco	15140122
Trypsin-EDTA (0.25%)	Gibco	25200056
[³ H]-Testosterone	PerkinElmer	NET370250UC
ONO-3805	MedChemExpress	HY-108373
Dihydrotestosterone (DHT)	Sigma-Aldrich	D-073
Finasteride	Sigma-Aldrich	F1293
Phosphate-Buffered Saline (PBS)	Gibco	10010023
Scintillation Cocktail	PerkinElmer	6013329
96-well cell culture plates	Corning	3596
Dimethyl sulfoxide (DMSO)	Sigma-Aldrich	D8418

Experimental Protocols

Cell Culture and Maintenance

- Cell Line: LNCaP cells are cultured in RPMI-1640 medium supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin.
- Incubation: Cells are maintained in a humidified incubator at 37°C with 5% CO₂.
- Passaging: When cells reach 80-90% confluency, they are passaged using 0.25% Trypsin-EDTA.

- Androgen Deprivation: For experiments, cells are switched to RPMI-1640 medium supplemented with 10% charcoal-stripped FBS for at least 48 hours prior to the assay to reduce the influence of endogenous androgens.

Androgen Uptake Assay Protocol

- Cell Seeding: Seed LNCaP cells in a 96-well plate at a density of 2×10^4 cells per well in 100 μ L of RPMI-1640 with 10% charcoal-stripped FBS. Incubate for 24 hours.
- Compound Preparation:
 - Prepare a 10 mM stock solution of **ONO-3805** in DMSO.
 - Prepare serial dilutions of **ONO-3805** in assay medium (RPMI-1640 with 10% charcoal-stripped FBS) to achieve final concentrations ranging from 0.01 nM to 1 μ M.
 - Prepare a positive control (e.g., Finasteride) and a vehicle control (DMSO, final concentration $\leq 0.1\%$).
- Treatment:
 - Carefully remove the medium from the wells.
 - Add 50 μ L of the prepared compound dilutions to the respective wells.
 - Incubate for 1 hour at 37°C.
- Radiolabeled Androgen Addition:
 - Prepare a working solution of [3 H]-Testosterone in assay medium at a final concentration of 1 nM.
 - Add 50 μ L of the [3 H]-Testosterone working solution to each well.
- Incubation: Incubate the plate for 30 minutes at 37°C.
- Washing:
 - Aspirate the medium from the wells.

- Wash the cells three times with 200 μ L of ice-cold PBS per well to remove unbound radiolabel.
- Cell Lysis:
 - Add 100 μ L of 0.1 M NaOH to each well to lyse the cells.
 - Incubate for 10 minutes at room temperature with gentle shaking.
- Scintillation Counting:
 - Transfer the lysate from each well to a scintillation vial.
 - Add 4 mL of scintillation cocktail to each vial.
 - Measure the radioactivity (counts per minute, CPM) using a liquid scintillation counter.

Data Analysis

- Calculate Percent Inhibition:
 - Determine the average CPM for the vehicle control (maximum uptake) and the background (wells with no cells).
 - Subtract the background CPM from all sample CPM values.
 - Calculate the percent inhibition for each concentration of **ONO-3805** using the following formula: % Inhibition = $[1 - (\text{CPM}_{\text{sample}} / \text{CPM}_{\text{vehicle_control}})] \times 100$
- Generate Dose-Response Curve: Plot the percent inhibition against the logarithm of the **ONO-3805** concentration.
- Determine IC₅₀ Value: Calculate the half-maximal inhibitory concentration (IC₅₀) from the dose-response curve using a suitable software (e.g., GraphPad Prism). The IC₅₀ represents the concentration of **ONO-3805** required to inhibit 50% of the androgen uptake.

Quantitative Data

The following table presents representative data for the inhibition of [³H]-Testosterone uptake in LNCaP cells by **ONO-3805**. This data is based on the known high potency of **ONO-3805** as a 5 α -reductase inhibitor, with a reported K_i value of 3.9 x 10⁻¹¹ M, and the observed effects of other 5 α -reductase inhibitors on testosterone uptake in LNCaP cells.

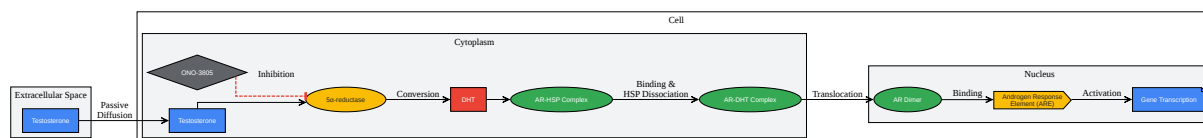
ONO-3805 Concentration (nM)	Average CPM	% Inhibition
0 (Vehicle)	15000	0
0.01	13500	10
0.1	9750	35
1	6000	60
10	3000	80
100	1500	90
1000	1200	92

Table 1: Representative data for **ONO-3805** inhibition of [³H]-Testosterone uptake.

Compound	IC ₅₀ (nM)
ONO-3805	~0.5
Finasteride (Reference)	~5

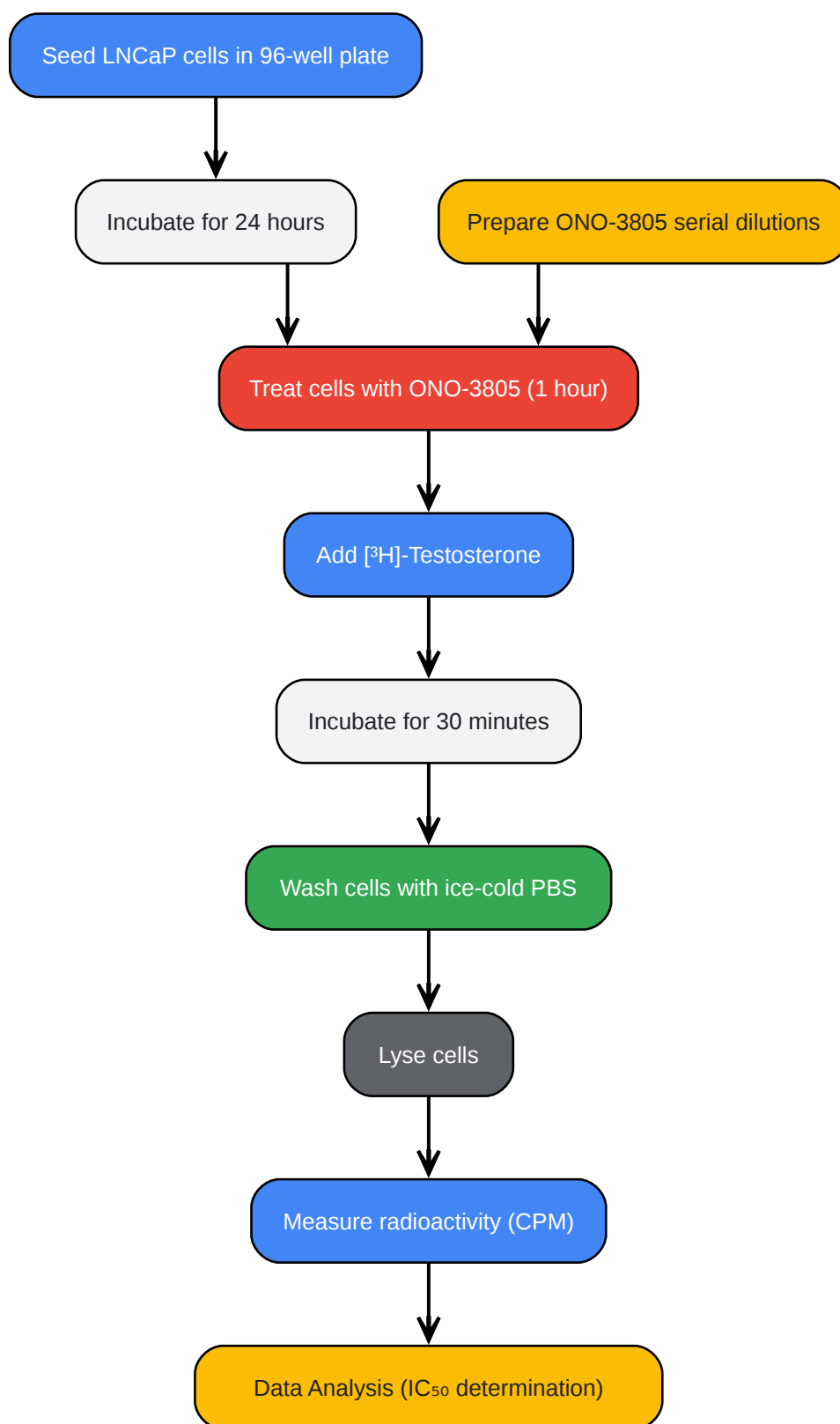
Table 2: Comparative IC₅₀ values for 5 α -reductase inhibitors.

Visualizations



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Caption: Androgen signaling pathway and the mechanism of action of **ONO-3805**.



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Caption: Workflow for the **ONO-3805** cell-based androgen uptake assay.

Troubleshooting

Issue	Possible Cause	Suggested Solution
High background CPM	Incomplete washing	Increase the number and volume of PBS washes. Ensure washes are performed with ice-cold PBS.
Non-specific binding	Pre-coat plates with a blocking agent like poly-D-lysine.	
Low signal (low CPM in vehicle control)	Low cell number	Ensure accurate cell counting and seeding density. Check cell viability.
Insufficient incubation time	Optimize the incubation time with [³ H]-Testosterone.	
Degraded radiolabel	Use a fresh stock of [³ H]-Testosterone.	
High variability between replicates	Inconsistent cell seeding	Ensure a homogenous cell suspension during seeding.
Pipetting errors	Use calibrated pipettes and ensure accurate liquid handling.	
Edge effects in the plate	Avoid using the outer wells of the 96-well plate.	

Conclusion

The **ONO-3805** cell-based androgen uptake assay provides a robust and reliable method for evaluating the inhibitory activity of compounds targeting the androgen signaling pathway. By quantifying the reduction in intracellular androgen accumulation, this assay serves as a valuable tool for drug discovery and development professionals in the characterization of 5 α -reductase inhibitors. The detailed protocol and representative data presented herein offer a comprehensive guide for researchers and scientists to implement this assay in their laboratories.

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